

# analytical methods for quality control of (3,4-Dimethoxypyridin-2-yl)methanol

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## Compound of Interest

Compound Name: (3,4-Dimethoxypyridin-2-yl)methanol

Cat. No.: B137945

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## Application Note: Quality Control of (3,4-Dimethoxypyridin-2-yl)methanol

AN-QC-202512

Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a comprehensive overview of the analytical methods and protocols for the quality control of **(3,4-Dimethoxypyridin-2-yl)methanol**, a key intermediate in the synthesis of various pharmaceutical compounds. The described methods include High-Performance Liquid Chromatography (HPLC) for assay and purity determination, Gas Chromatography (GC) for residual solvent analysis, spectroscopic techniques for identity confirmation, and titration for water content. Detailed experimental protocols, system suitability criteria, and data presentation are included to guide researchers in establishing robust quality control procedures.

## Introduction

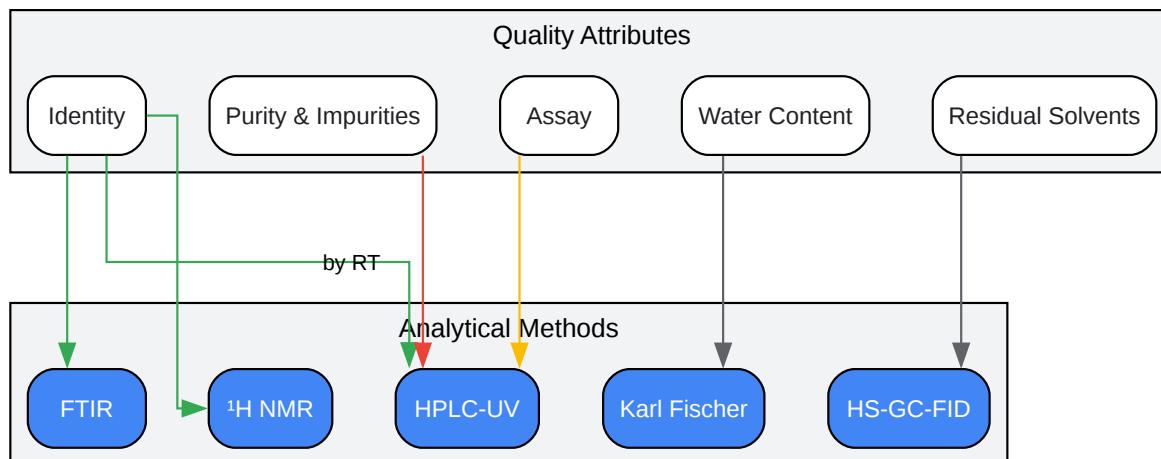
**(3,4-Dimethoxypyridin-2-yl)methanol** is a critical starting material and key intermediate in the synthesis of several proton pump inhibitors (PPIs), such as omeprazole and esomeprazole. The purity, identity, and overall quality of this intermediate directly impact the quality, safety, and efficacy of the final Active Pharmaceutical Ingredient (API). Therefore, robust analytical

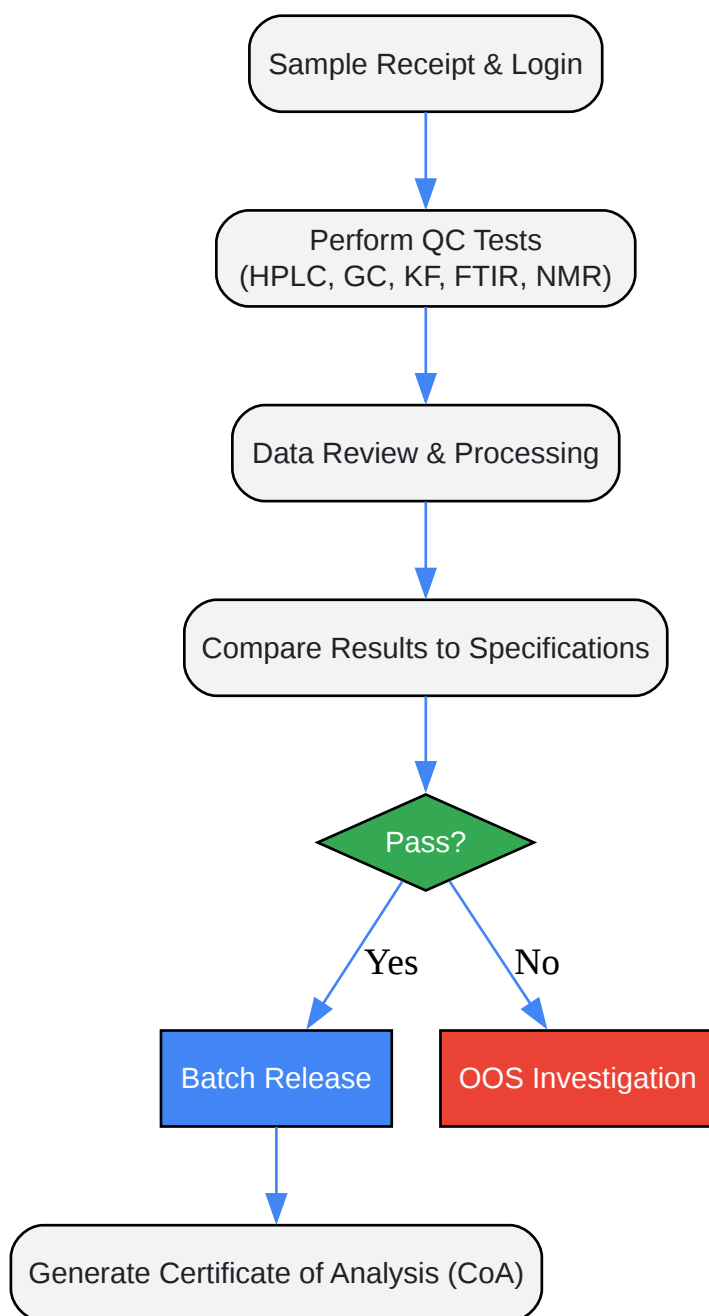
methods are essential for its quality control, ensuring that it meets the required specifications before use in subsequent manufacturing steps.

This application note details the analytical procedures for the comprehensive quality assessment of (3,4-Dimethoxypyridin-2-yl)methanol, covering identity, purity, assay, and other critical quality attributes.

## Analytical Methods Overview

A suite of analytical techniques is employed to ensure the quality of **(3,4-Dimethoxypyridin-2-yl)methanol**. The relationship between the quality attributes and the analytical tests is outlined in the diagram below.





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